

# Toxicological Profile of Isoamyl Propionate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isoamyl propionate*

Cat. No.: *B085461*

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## Executive Summary

This technical guide provides a comprehensive overview of the toxicological profile of **isoamyl propionate**. Due to the limited availability of direct toxicological studies on **isoamyl propionate** for certain endpoints, this guide incorporates a weight-of-evidence approach, including a read-across analysis based on its expected rapid hydrolysis to isopentyl alcohol and propionic acid. This document summarizes available data on acute toxicity, skin and eye irritation, and provides an assessment of repeated-dose toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity based on the toxicological profiles of its metabolites. Detailed experimental protocols for key studies and visualizations of metabolic and experimental workflows are included to support further research and safety assessments.

## Chemical Identity and Properties

- Chemical Name: **Isoamyl propionate**
- Synonyms: Isopentyl propionate, 3-methylbutyl propanoate[1]
- CAS Number: 105-68-0[2][3]
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>O<sub>2</sub>[2][3]
- Molecular Weight: 144.21 g/mol [2][3]

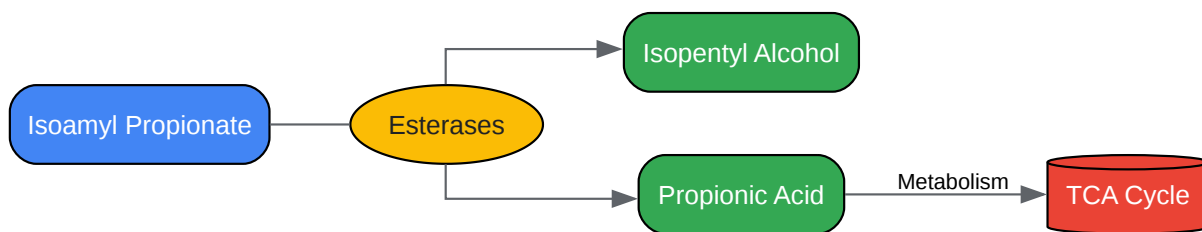
- Appearance: Colorless liquid[2]
- Odor: Fruity, apricot, pineapple-like[4]

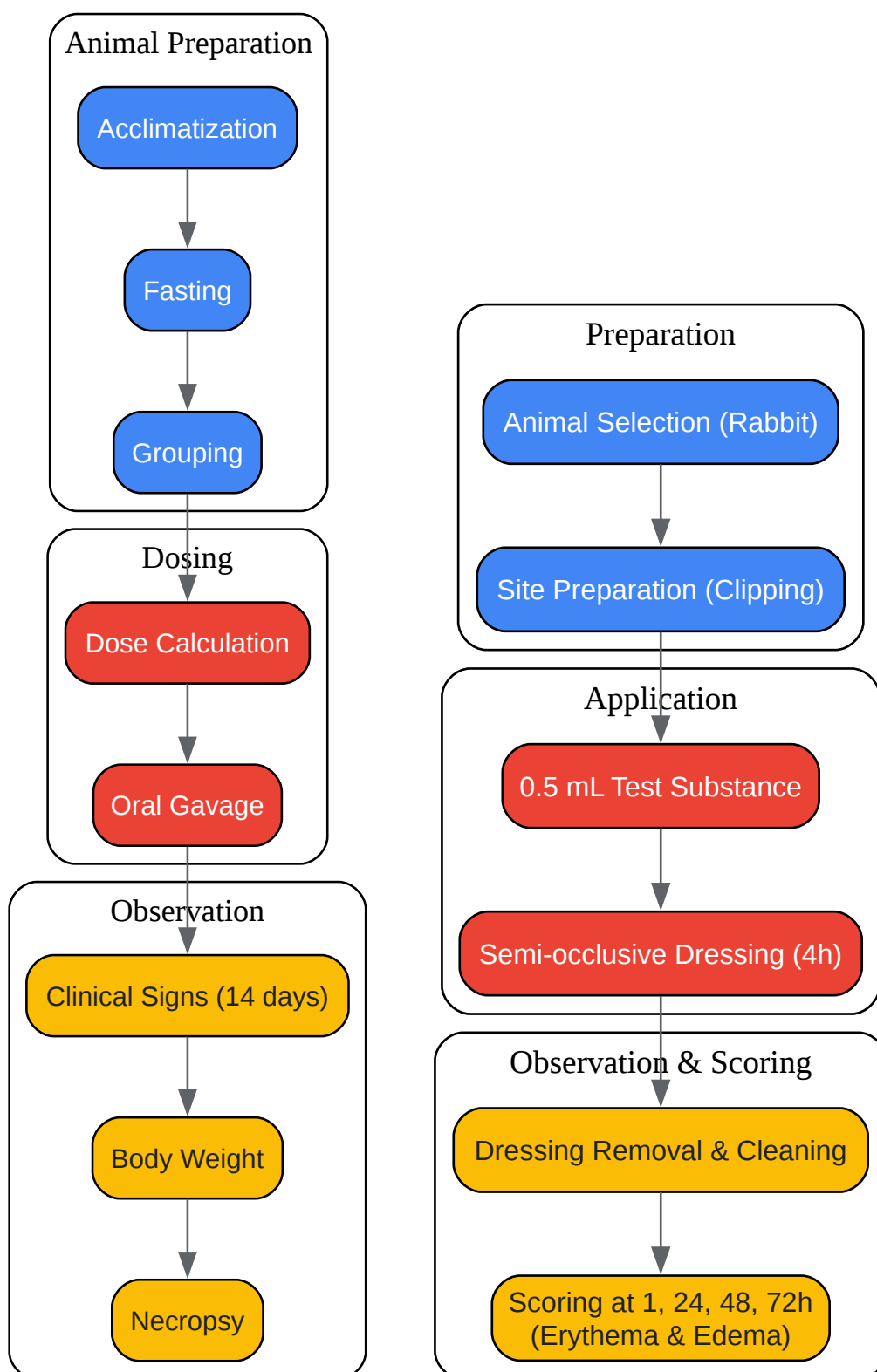
## Metabolism and Toxicokinetics

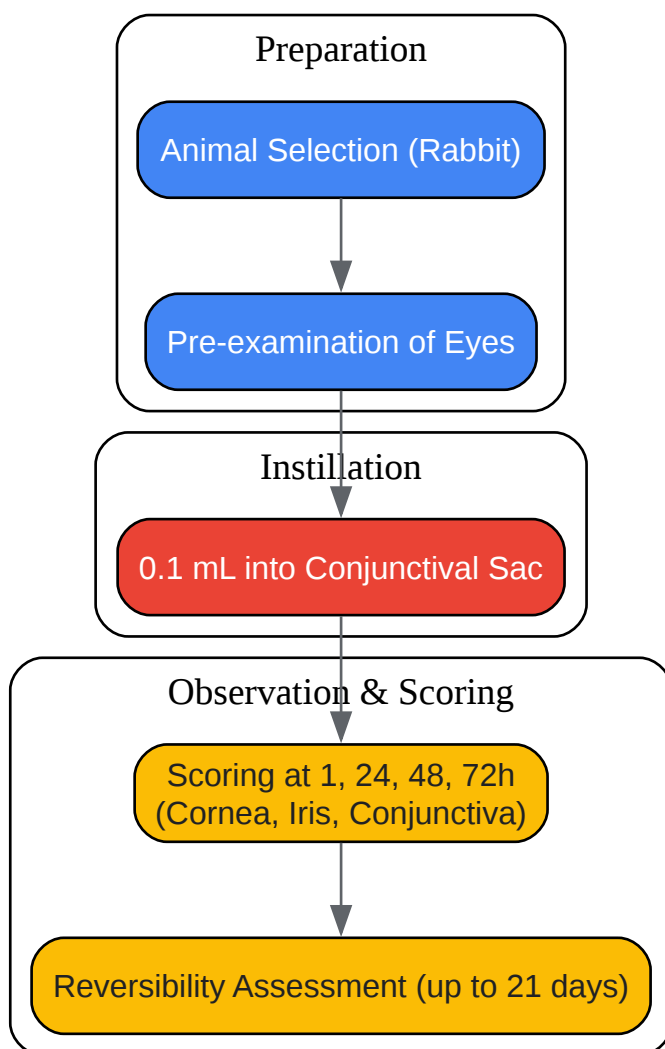
**Isoamyl propionate** is anticipated to be rapidly hydrolyzed in the body by esterases into its constituent alcohol, isopentyl alcohol, and a carboxylic acid, propionic acid.[5] This metabolic pathway is central to understanding its toxicological profile, as the systemic toxicity is likely driven by these metabolites.

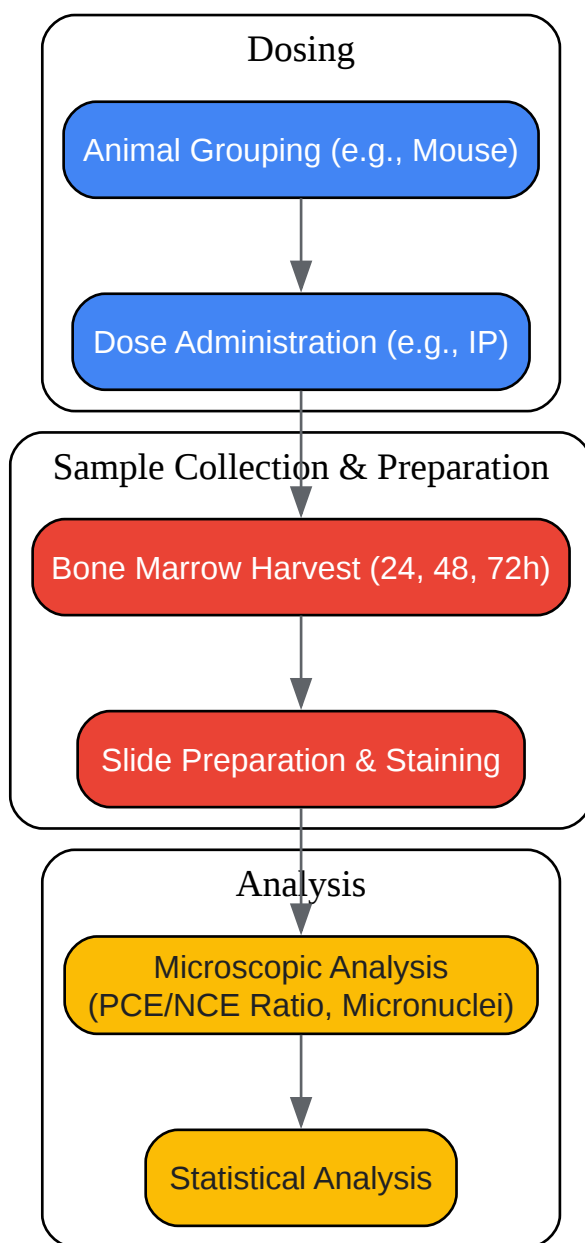
## Metabolic Pathway

The metabolic breakdown of **isoamyl propionate** is a straightforward hydrolysis reaction.









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## References

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